

The Pervasive Presence of Phenalene Dione Structures in Nature: A Technical Guide

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Compound of Interest

Compound Name: *1H-Phenalene-1,3(2H)-dione*

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Abstract

Phenalene diones represent a unique class of polycyclic aromatic compounds characterized by a distinctive three-ring carbocyclic structure. While synthetically accessible, these structures are also found in a diverse array of natural sources, spanning both the plant and fungal kingdoms. The natural occurrence of phenalene diones is of significant interest to researchers in medicinal chemistry and drug development due to their wide range of biological activities. This technical guide provides an in-depth exploration of the natural occurrence of phenalene dione structures, their biosynthetic origins, known biological activities, and the experimental methodologies for their isolation and characterization.

Natural Occurrence of Phenalene Dione Structures

Phenalene dione and its derivatives are not uniformly distributed in nature but are rather found in specific families of plants and genera of fungi. These compounds often play a crucial role in the organism's defense mechanisms.

Fungal Sources

Fungi are a prolific source of phenalene dione-related compounds, often referred to as phenalenones. These metabolites are typically polyketides and are biosynthesized via the

acetate pathway. Notable fungal producers include species from the genera *Penicillium* and *Talaromyces*.

Plant Sources

In the plant kingdom, phenalene dione structures are predominantly found in the family Haemodoraceae, which includes the kangaroo paws (*Anigozanthos*) and bloodroots (*Haemodorum*). Unlike their fungal counterparts, plant-derived phenalenones are synthesized through the shikimate pathway, highlighting a convergent evolution of this structural motif. These compounds often function as phytoalexins, being produced in response to pathogen attack.

Quantitative Data on Naturally Occurring Phenalene Diones

The concentration and yield of phenalene diones from natural sources can vary significantly depending on the species, environmental conditions, and extraction methods. The following table summarizes available quantitative data for representative phenalene dione compounds.

Compound Name	Natural Source	Type of Source	Yield/Concentration	Reference(s)
Atrovenetin	<i>Penicillium atrovenetum</i>	Fungus	Data not specified	[1][2]
Herqueinone	<i>Penicillium herquei</i>	Fungus	Data not specified	[3][4]
Deoxyherqueinone	<i>Penicillium herquei</i>	Fungus	Data not specified	[5]
Haemocorin	<i>Haemodorum corymbosum</i>	Plant (Rhizome)	Data not specified	[6]
Lachnanthocarphone	<i>Lachnanthes caroliniana</i>	Plant (Pericarp)	Data not specified	[7][8]
Anigorufone	<i>Anigozanthos rufus</i>	Plant	Data not specified	[9]

Note: Specific yield data for many of these compounds is not readily available in the cited literature and often requires optimization of culture and extraction conditions.

Biosynthesis of Phenalene Dione Structures

The biosynthetic pathways leading to the phenalene dione core are distinctly different in fungi and plants, a fascinating example of convergent evolution.

Fungal Biosynthesis: The Polyketide Pathway

In fungi, the phenalenone skeleton is assembled from acetate and malonate units via a polyketide synthase (PKS) enzyme. A heptaketide chain is cyclized to form the tricyclic aromatic system. Subsequent enzymatic modifications, such as oxidation and prenylation, lead to the diverse array of fungal phenalenones.

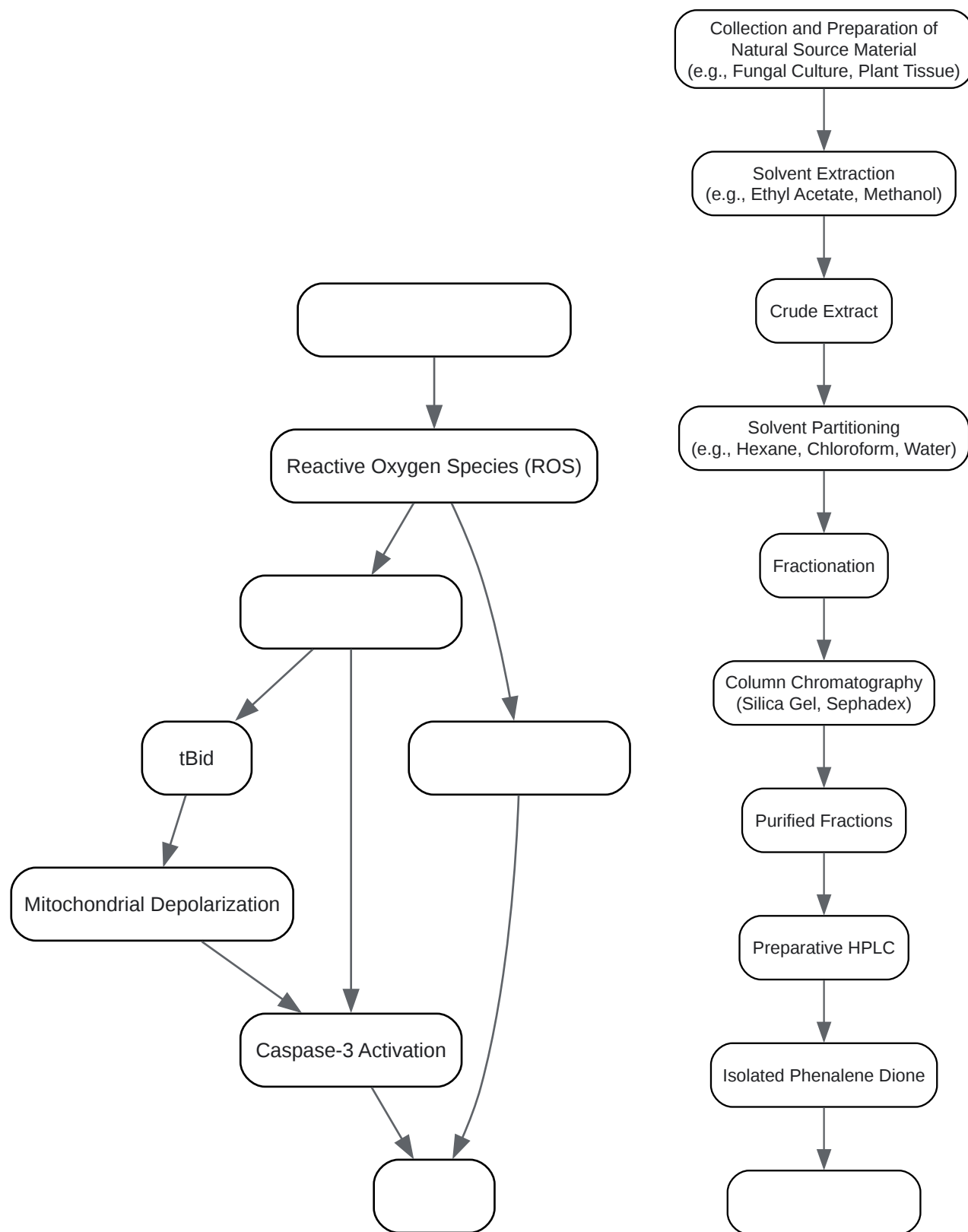
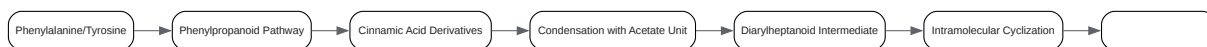


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Fungal phenalenone biosynthesis pathway.

Plant Biosynthesis: The Phenylpropanoid Pathway

In contrast, plants utilize the phenylpropanoid pathway to construct the phenalenone core. Phenylalanine and tyrosine serve as the primary precursors. A key intermediate is formed through the condensation of two phenylpropanoid units and an acetate-derived starter unit. This is then followed by cyclization and further modifications to yield the final phenylphenalenone structure.



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References

- 1. Studies in the biochemistry of micro-organisms. 100. Metabolites of *Penicillium atrovenetum* G. Smith. Part I. Atrovenetin, a new crystalline colouring matter - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Studies in the biochemistry of micro-organisms. 100. Metabolites of *Penicillium atrovenetum* G. Smith. I. Atrovenetin, a new crystalline colouring matter - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. *Penicillium herquei* - Wikipedia [en.wikipedia.org]
- 5. Biosynthesis of deoxyherqueinone in *Penicillium herquei* from [^{13}C]acetate and [^{13}C]malonate. Assembly pattern of acetate into the phenalenone ring system - Journal of the Chemical Society, Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 6. Differentiating Dyes: A Spectroscopic Investigation into the Composition of Scarlet Bloodroot (*Haemodorum coccineum* R.Br.) Rhizome - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. Naturally occurring compounds related to phenalenone. Part I. The synthesis of lachnanthocarpone - Journal of the Chemical Society C: Organic (RSC Publishing) [pubs.rsc.org]
- 8. researchgate.net [researchgate.net]
- 9. 4-Methoxycinnamic acid--An unusual phenylpropanoid involved in phenylphenalenone biosynthesis in *Anigozanthos preissii* - PubMed [pubmed.ncbi.nlm.nih.gov]
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